

best practices for writing clean and maintainable Python research code

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Pyopen*

Cat. No.: *B1259295*

[Get Quote](#)

Technical Support Center: Best Practices for Python Research Code

This guide provides best practices, troubleshooting advice, and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals write clean, maintainable, and reproducible Python code for their experiments.

Frequently Asked Questions (FAQs)

Project Structure & Organization

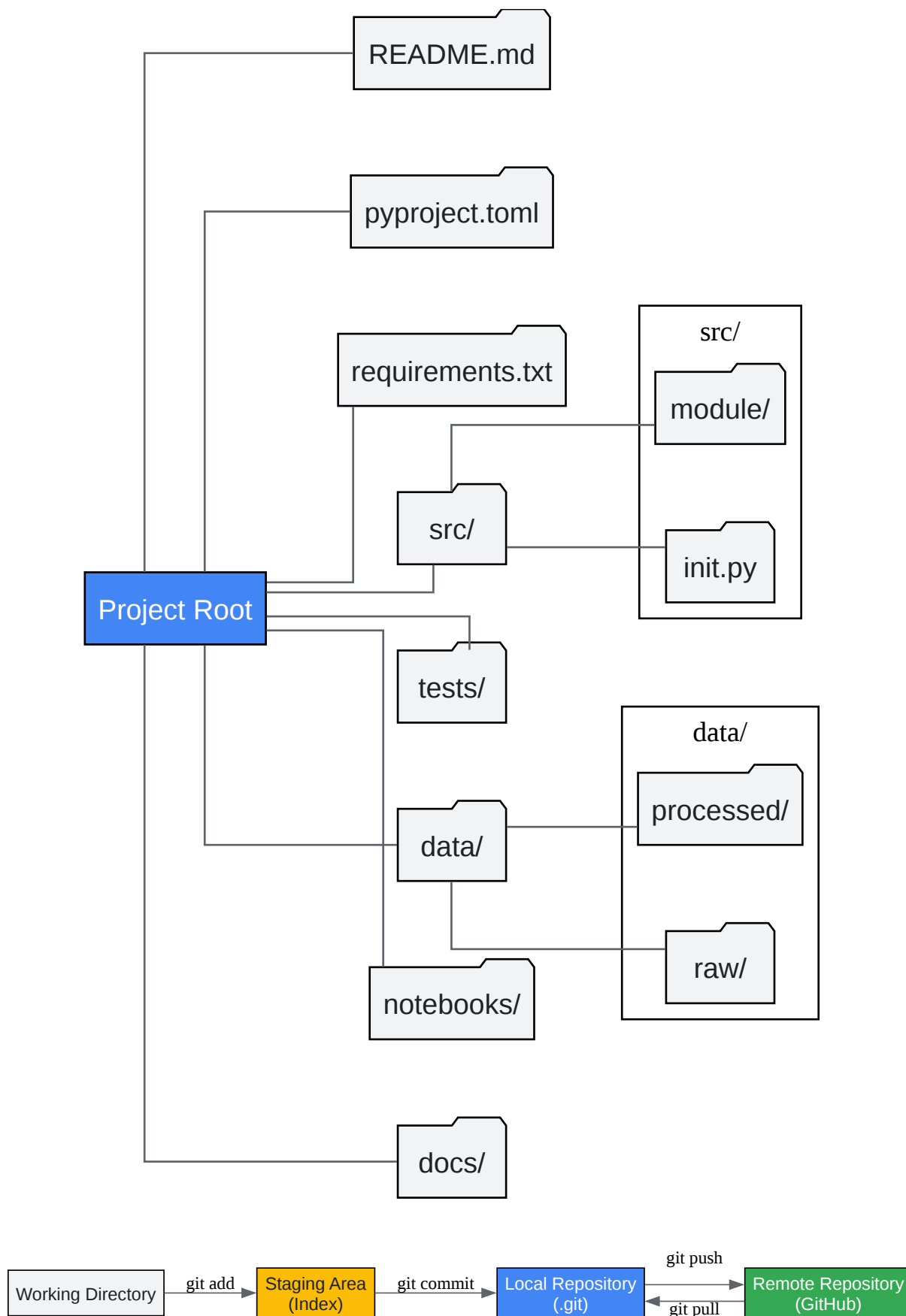
Q: My project folder is a mess of scripts and data files. How can I organize it better?

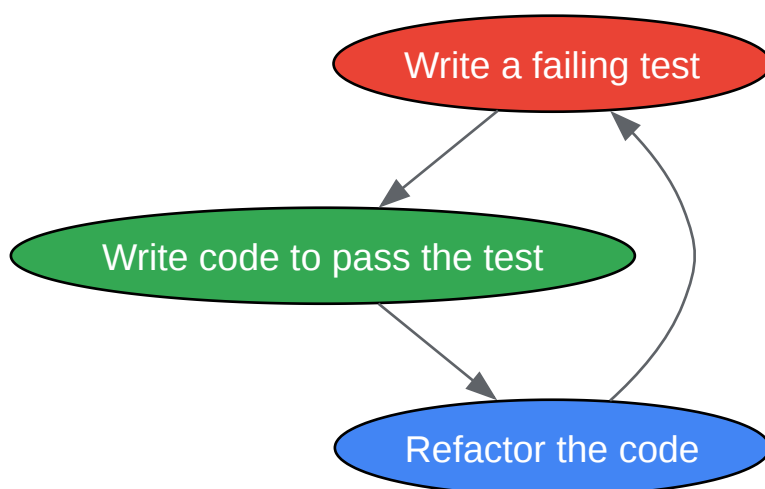
A: A well-organized project structure is crucial for reproducibility and collaboration.^{[1][2]} A common and effective structure separates source code, tests, documentation, and data.^{[1][3][4]}

Recommended Project Structure:

Directory/File	Purpose
README.md	Project overview, installation instructions, and usage examples.
pyproject.toml	Specifies project metadata and build dependencies. [5]
requirements.txt	Lists project dependencies for easy installation with pip. [6] [7]
src/	Contains the main Python source code for your project. [3] [5]
init.py	Makes the src directory a Python package. [1]
module/	Your Python package(s) containing your code.
tests/	Contains all the tests for your code. [3] [8]
data/	Directory for storing raw and processed data.
raw/	Original, immutable data.
processed/	Cleaned and processed data.
notebooks/	Jupyter notebooks for exploratory analysis and experimentation. [4]
docs/	For project documentation.

This structure helps in keeping the code modular and makes it easier for others to understand and contribute to your project.[\[1\]](#)





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. How to Structure Python Projects \[dagster.io\]](#)
- [2. docs.python-guide.org \[docs.python-guide.org\]](#)
- [3. discuss.python.org \[discuss.python.org\]](#)
- [4. medium.com \[medium.com\]](#)
- [5. Python Package Structure & Layout — Python Packaging Guide \[pyopensci.org\]](#)
- [6. pip - Simple dependency management for a Python project - Stack Overflow \[stackoverflow.com\]](#)
- [7. Best Practices for Managing Python Dependencies - GeeksforGeeks \[geeksforgeeks.org\]](#)
- [8. docs.python-guide.org \[docs.python-guide.org\]](#)
- To cite this document: BenchChem. [best practices for writing clean and maintainable Python research code]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1259295/docs#best-practices-for-writing-clean-and-maintainable-python-research-code\]](https://www.benchchem.com/product/b1259295/docs#best-practices-for-writing-clean-and-maintainable-python-research-code)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)